An In-depth Technical Guide to S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate

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Compound of Interest

Compound Name:	*S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate*
CAS No.:	*153121-88-1*
Cat. No.:	*B1588437*

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CAS Number: 153121-88-1 Molecular Formula: $C_7H_{14}O_2S$ Molecular Weight: 162.25 g/mol

Authored by: A Senior Application Scientist

This technical guide provides a comprehensive overview of **S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate**, a bifunctional chemical entity with potential applications in organic synthesis and drug discovery. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its chemical properties, a detailed synthesis protocol, and a discussion of its potential applications.

Introduction and Significance

S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate, also known as S-(2-hydroxyethyl) thiopivaloate, is an organic molecule that incorporates both a thioester and a primary alcohol functional group.[1][2] The thioester moiety, with its activated carbonyl group, is a versatile intermediate in organic synthesis, while the hydroxyl group offers a reactive site for further functionalization, such as esterification or etherification. The presence of these two functional

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groups in a single molecule makes it a valuable building block for the synthesis of more complex molecules.[3]

The pivaloyl (2,2-dimethylpropanoyl) group provides steric hindrance, which can influence the reactivity of the thioester and the stability of the molecule. Thioesters are known to be important intermediates in various biochemical pathways and have been utilized in the synthesis of pharmaceuticals.[4] For instance, derivatives of S-phenyl 2,2-dimethylpropanethioates have been investigated as cholesteryl ester transfer protein (CETP) inhibitors, highlighting the potential of this chemical scaffold in medicinal chemistry.[4]

This guide will delve into the practical aspects of working with **S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate**, from its synthesis and characterization to its potential as a versatile tool in the modern chemistry laboratory.

Physicochemical Properties

A summary of the key physicochemical properties of **S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate** is provided in the table below. These properties are essential for understanding the compound's behavior in various experimental settings.

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Property	Value	Source
IUPAC Name	S-(2-hydroxyethyl) 2,2-dimethylpropanethioate	[1]
Synonyms	S-(2-hydroxyethyl) thiopivaloate, 2-hydroxyethyl thiopivaloate	[2]
Molecular Formula	$C_7H_{14}O_2S$	[1][2]
Molecular Weight	162.25 g/mol	[1][2]
Appearance	Expected to be a liquid	[5]
Storage	Sealed in a dry environment at room temperature	[5]
XLogP3-AA	1.4	[1]
Topological Polar Surface Area	62.6 Å²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	4	[1]

Synthesis of S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate

The synthesis of **S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate** is achieved through the reaction of pivaloyl chloride with 2-mercaptoethanol.[2] This is a nucleophilic acyl substitution reaction where the thiol group of 2-mercaptoethanol attacks the carbonyl carbon of the highly reactive pivaloyl chloride. The reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.

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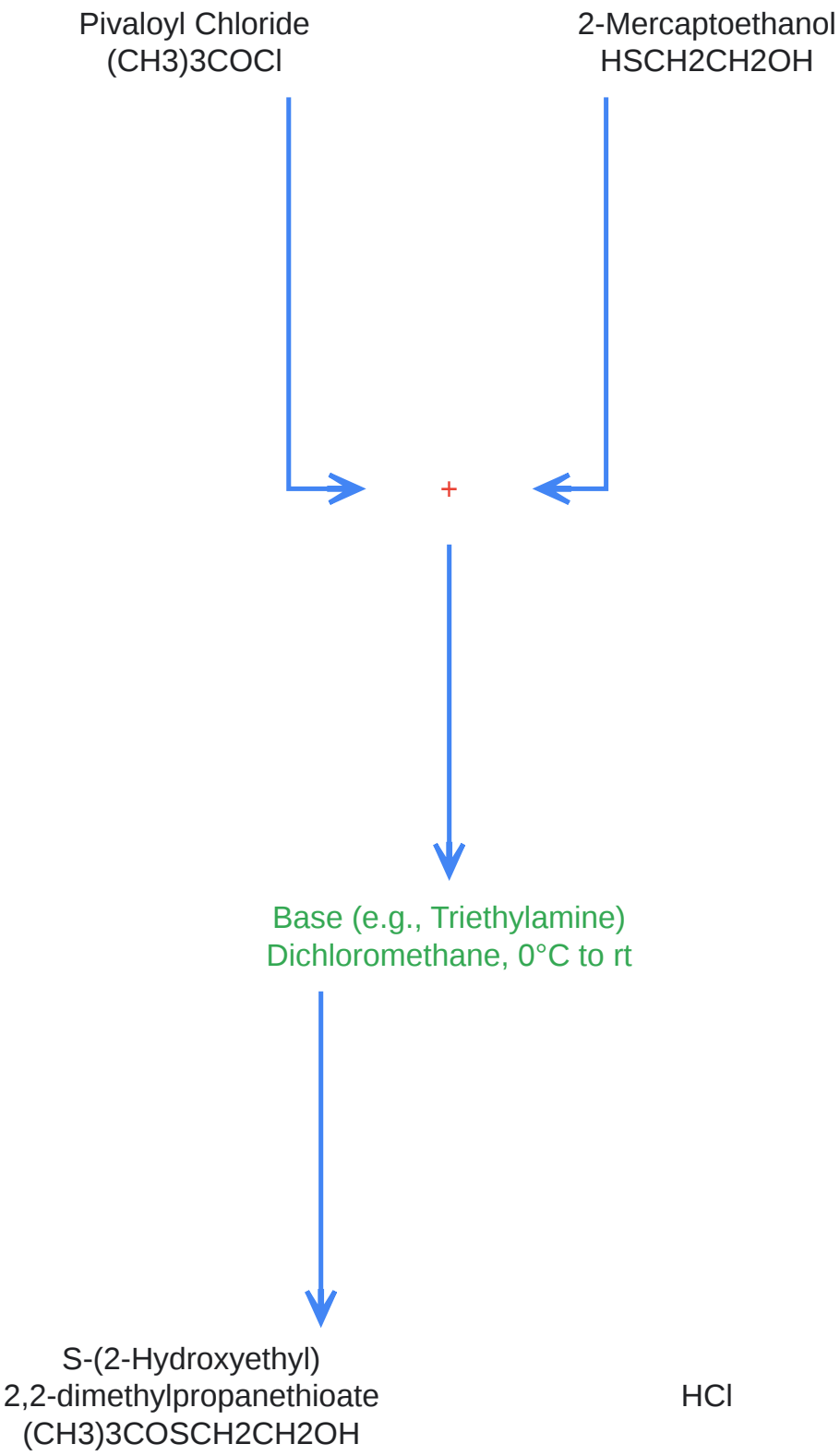

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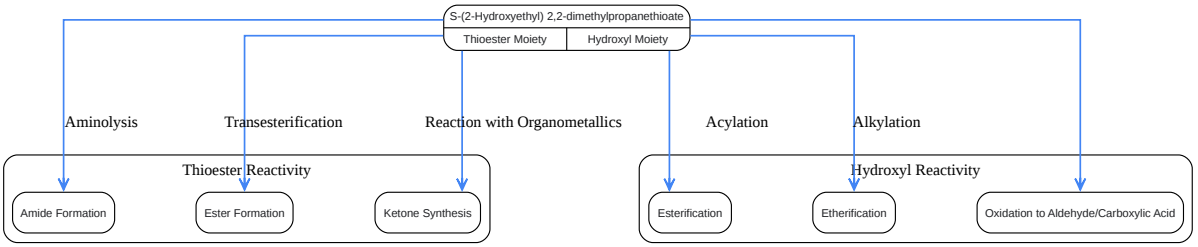

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Sources

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